

# Certificate of Analysis for cis-1,2-Cyclohexanedicarboxylic acid reference standard

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## Compound of Interest

Compound Name: **cis-1,2-Cyclohexanedicarboxylic acid**

Cat. No.: **B1198281**

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## A Comparative Guide to cis-1,2-Cyclohexanedicarboxylic Acid Reference Standards

For researchers, scientists, and professionals in drug development, the quality and documentation of a reference standard are paramount. This guide provides a comparative analysis of commercially available **cis-1,2-Cyclohexanedicarboxylic acid** (CAS No. 610-09-3) reference standards, focusing on purity specifications and the analytical data provided by suppliers. Detailed experimental protocols for key analytical techniques are also presented to support the evaluation and use of this reference standard.

## Comparison of Supplier Specifications

While obtaining batch-specific Certificates of Analysis (CoA) for direct comparison is often not possible without purchasing the products, a comparison of the guaranteed specifications and the types of analytical data offered by various suppliers provides valuable insight for selecting a suitable reference standard.

Supplier	Product Number	Purity Specification	Analytical Data Provided with Product
Tokyo Chemical Industry (TCI)	C0458	>98.0% (GC and/or Titration)	Certificate of Analysis, SDS, Specifications
SynThink Research Chemicals	SA70606	Purity and Potency detailed on CoA[1]	Comprehensive data package including $^1\text{H}$ -NMR, Mass Spectrometry, HPLC, IR, and TGA.[1]
Simson Pharma Limited	---	Accompanied by Certificate of Analysis[2]	Certificate of Analysis
Pharmaffiliates	PA 12 0311004	Information available on CoA	Sample CoA and MSDS available upon request.[3]
Sigma-Aldrich (AldrichCPR)	S443824	No analytical data collected by supplier. Buyer assumes responsibility to confirm identity and/or purity.	Certificate of Origin

## Experimental Protocols for Quality Assessment

A comprehensive Certificate of Analysis for a **cis-1,2-Cyclohexanedicarboxylic acid** reference standard should include data from several analytical techniques to confirm its identity, purity, and quality. Below are detailed methodologies for these key experiments.

### Purity Determination by Gas Chromatography (GC)

Gas chromatography is a common method for assessing the purity of volatile and semi-volatile compounds. For dicarboxylic acids, derivatization is typically required to increase volatility and improve peak shape.

- Objective: To determine the purity of **cis-1,2-Cyclohexanedicarboxylic acid** by GC with Flame Ionization Detection (GC-FID) and to identify any volatile impurities.
- Derivatization (Silylation):
  - Accurately weigh approximately 5 mg of the reference standard into a vial.
  - Add 500 µL of a silylating agent, such as N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% Trimethylchlorosilane (TMCS).
  - Add 500 µL of a suitable solvent like pyridine or acetonitrile.
  - Cap the vial tightly and heat at 70°C for 30 minutes to ensure complete derivatization.
  - Cool the sample to room temperature before injection.
- Chromatographic Conditions:
  - Instrument: Agilent 7890B GC System with FID or equivalent.
  - Column: DB-5ms (or equivalent), 30 m x 0.25 mm ID, 0.25 µm film thickness.
  - Carrier Gas: Helium at a constant flow of 1.0 mL/min.
  - Injection Volume: 1 µL.
  - Injector Temperature: 280°C.
  - Split Ratio: 50:1.
  - Oven Temperature Program:
    - Initial temperature: 100°C, hold for 2 minutes.
    - Ramp: 10°C/min to 280°C.
    - Hold at 280°C for 10 minutes.
  - Detector: Flame Ionization Detector (FID).

- FID Temperature: 300°C.
- Data Analysis: The purity is calculated based on the area percent of the main peak relative to the total area of all peaks in the chromatogram.

## Identity Confirmation by $^1\text{H}$ and $^{13}\text{C}$ NMR Spectroscopy

Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful tool for the structural elucidation and confirmation of organic molecules.

- Objective: To confirm the chemical structure of **cis-1,2-Cyclohexanedicarboxylic acid**.
- Sample Preparation:
  - Dissolve 5-10 mg of the reference standard in approximately 0.7 mL of a deuterated solvent, such as DMSO-d<sub>6</sub>.
  - Transfer the solution to a 5 mm NMR tube.
- Instrument Parameters (for a 500 MHz spectrometer):
  - $^1\text{H}$  NMR:
    - Number of Scans: 16
    - Relaxation Delay: 1.0 s
    - Acquisition Time: 4.0 s
    - Spectral Width: 12 ppm
  - $^{13}\text{C}$  NMR:
    - Number of Scans: 1024
    - Relaxation Delay: 2.0 s
    - Acquisition Time: 1.5 s

- Spectral Width: 240 ppm
- Data Analysis: The acquired spectra are compared with established reference spectra for **cis-1,2-Cyclohexanedicarboxylic acid**. The chemical shifts, multiplicities, and integration values in the  $^1\text{H}$  NMR spectrum, along with the chemical shifts in the proton-decoupled  $^{13}\text{C}$  NMR spectrum, should be consistent with the expected structure.

## Structural Confirmation by FTIR Spectroscopy

Fourier Transform Infrared (FTIR) spectroscopy is used to identify the functional groups present in a molecule.

- Objective: To confirm the presence of characteristic functional groups (carboxyl, C-H) in **cis-1,2-Cyclohexanedicarboxylic acid**.
- Sample Preparation (KBr Pellet Method):
  - Grind 1-2 mg of the reference standard with 100-200 mg of dry, spectroscopic grade Potassium Bromide (KBr) in an agate mortar until a fine, homogeneous powder is obtained.[4]
  - Transfer the powder to a pellet die.
  - Press the powder under high pressure (approx. 8-10 tons) for several minutes to form a transparent or translucent pellet.[4]
- Instrument Parameters:
  - Instrument: Bruker Tensor 27 FTIR Spectrometer or equivalent.
  - Scan Range: 4000 - 400  $\text{cm}^{-1}$ .
  - Resolution: 4  $\text{cm}^{-1}$ .
  - Number of Scans: 16.
- Data Analysis: The resulting spectrum should display characteristic absorption bands for the O-H stretch of the carboxylic acid (broad band around 3000  $\text{cm}^{-1}$ ), the C=O stretch of the

carboxylic acid (around  $1700\text{ cm}^{-1}$ ), and C-H stretches of the cyclohexane ring (around  $2850\text{-}2950\text{ cm}^{-1}$ ).

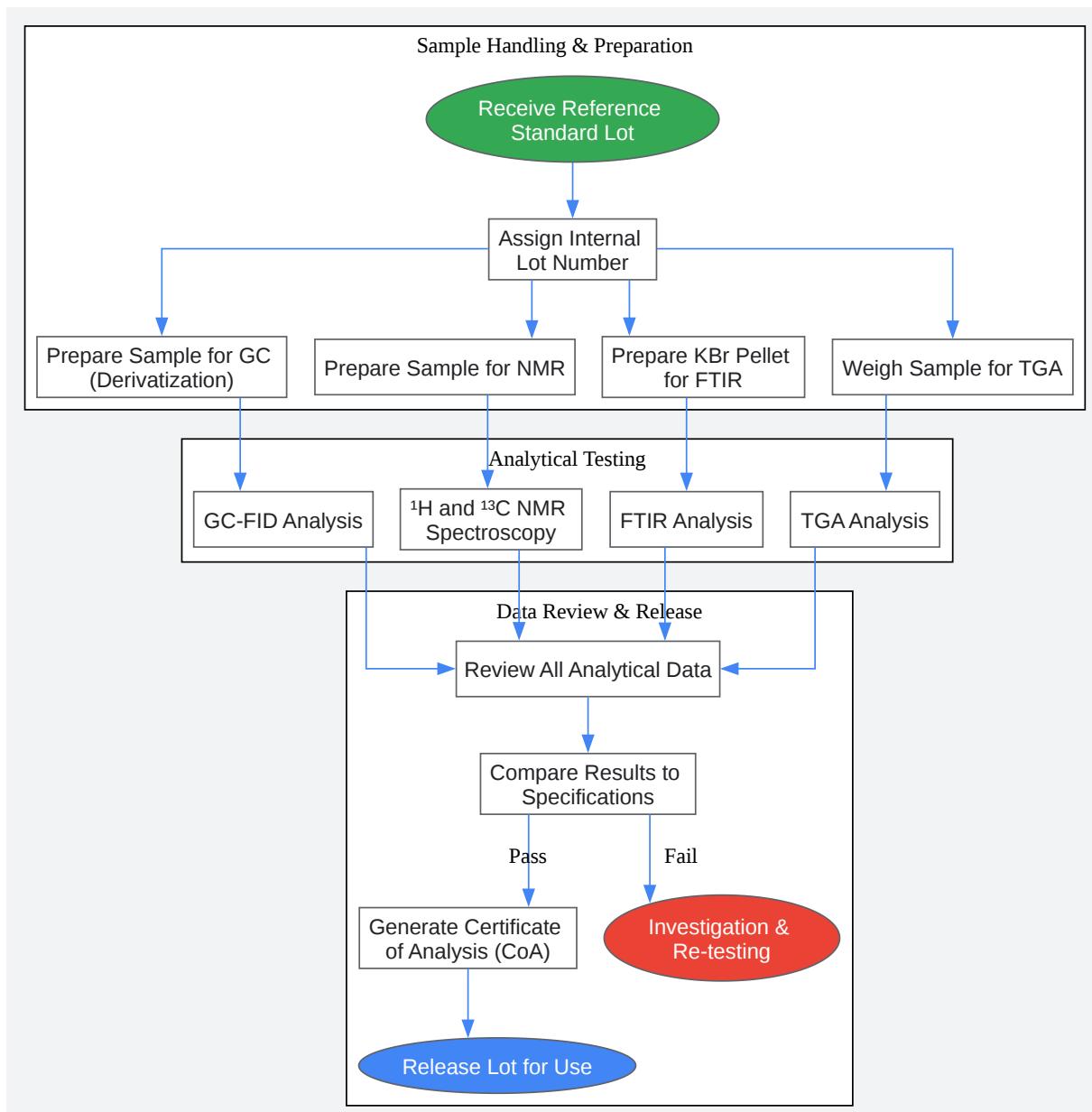
## Thermal Stability Assessment by Thermogravimetric Analysis (TGA)

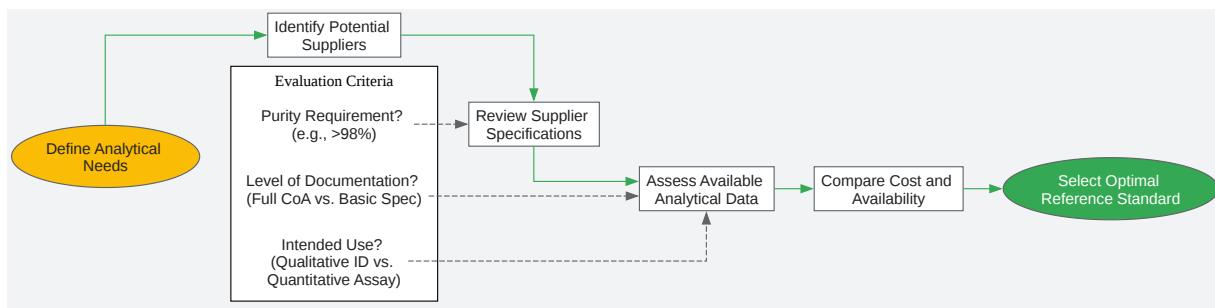
TGA measures the change in mass of a sample as a function of temperature, providing information on its thermal stability and decomposition profile.

- Objective: To determine the thermal stability and decomposition temperature of **cis-1,2-Cyclohexanedicarboxylic acid**.
- Instrument Parameters:
  - Instrument: Mettler Toledo TGA/DSC 3+ or equivalent.
  - Sample Pan: Alumina crucible.
  - Sample Mass: 5-10 mg.
  - Purge Gas: Nitrogen at a flow rate of 50 mL/min.
  - Temperature Program: Heat from  $30^\circ\text{C}$  to  $400^\circ\text{C}$  at a rate of  $10^\circ\text{C}/\text{min}$ .<sup>[5]</sup>
- Data Analysis: The TGA thermogram will show the temperature at which significant mass loss begins, indicating the onset of decomposition.<sup>[6]</sup> For pure **cis-1,2-Cyclohexanedicarboxylic acid**, a single-step decomposition is expected.

## Visualization of Workflows and Logic

To further aid researchers, the following diagrams, generated using Graphviz, illustrate a typical quality control workflow and the decision-making process for selecting a reference standard.





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## References

- 1. [synthinkchemicals.com](http://synthinkchemicals.com) [synthinkchemicals.com]
- 2. Cis-1,2-Cyclohexanedicarboxylic Acid | CAS No- 610-09-3 | Simson Pharma Limited [simsonpharma.com]
- 3. [pharmaffiliates.com](http://pharmaffiliates.com) [pharmaffiliates.com]
- 4. [shimadzu.com](http://shimadzu.com) [shimadzu.com]
- 5. [tcalab.alfa-chemistry.com](http://tcalab.alfa-chemistry.com) [tcalab.alfa-chemistry.com]
- 6. [analyzing-testing.netzsch.com](http://analyzing-testing.netzsch.com) [analyzing-testing.netzsch.com]
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